Sodium 3-methylquinoline-8-sulfinate: Technical Safety & Application Guide

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Compound of Interest

Compound Name:	*Sodium 3-methylquinoline-8-sulfinate*
Cat. No.:	*B12515590*

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Executive Summary & Substance Identity

Sodium 3-methylquinoline-8-sulfinate is a specialized organosulfur reagent belonging to the class of "Diversinates" (a term popularized by the Baran Lab). It is primarily employed in medicinal chemistry for the innate C–H functionalization of heteroarenes. Unlike traditional cross-coupling reagents (e.g., boronic acids), this sulfinate salt serves as a shelf-stable precursor to the 3-methylquinolin-8-yl radical, allowing for the direct installation of the quinoline scaffold onto complex drug pharmacophores without pre-functionalization.

Chemical Identification

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Property	Specification
Chemical Name	Sodium 3-methylquinoline-8-sulfinate
CAS Number	1515486-54-0
Molecular Formula	
Molecular Weight	229.23 g/mol
Synonyms	3-Methyl-8-quinolinesulfinic acid sodium salt; Baran Diversinate™
Physical State	Solid (Powder)
Solubility	Soluble in DMSO, Water, Methanol

Hazard Identification (GHS Classification)

Based on GHS (Globally Harmonized System) standards for quinoline derivatives and sulfinate salts.

Classification of the Substance[3]

- Acute Toxicity, Oral: Category 4 (H302)
- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335)

Label Elements[3]

- Signal Word:WARNING
- Hazard Pictograms:
  - (GHS07)

Hazard Statements

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- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][3][2]
- H335: May cause respiratory irritation.[2]

Precautionary Statements

- Prevention (P280): Wear protective gloves/protective clothing/eye protection/face protection.[1][2]
- Response (P305+P351+P338): IF IN EYES: Rinse cautiously with water for several minutes.[1][3][2] Remove contact lenses, if present and easy to do.[3][2] Continue rinsing.[2]
- Storage (P403+P233): Store in a well-ventilated place. Keep container tightly closed.

Composition & Stability Strategy

Stability Profile

Sulfinates are generally more stable than their sulfonyl chloride counterparts but remain sensitive to oxidative degradation.

- Oxidation Sensitivity: The sulfinate moiety (

) can oxidize to the sulfonate (

) upon prolonged exposure to air, rendering the reagent inactive for radical generation.
- Hygroscopicity: Sodium salts are inherently hygroscopic. Moisture absorption can alter stoichiometry and clumping.

Handling Protocol

- Atmosphere: Handle under inert gas (Nitrogen or Argon) when possible, though brief exposure to air during weighing is generally acceptable for this class of reagents.
- Storage: Store at 2–8°C (refrigerated) in a desiccator or sealed under inert gas.

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Emergency Response Measures

Scenario	Action Protocol
Eye Contact	Immediately flush with saline/water for 15 mins. Lift eyelids to ensure irrigation. Seek ophthalmological evaluation.
Skin Contact	Wash with non-abrasive soap and water. Remove contaminated PPE. If irritation persists, consult a dermatologist.
Ingestion	Rinse mouth with water. Do NOT induce vomiting unless directed by medical personnel. Call a POISON CENTER.
Firefighting	Use water spray, alcohol-resistant foam, dry chemical, or .[2] Warning: Combustion produces Nitrogen Oxides ( ) and Sulfur Oxides ( ).

Application: Innate C-H Functionalization

This reagent is designed for Minisci-type radical substitution. It generates an electrophilic radical that attacks electron-deficient heterocycles (e.g., pyridines, quinolines) or electron-rich systems depending on conditions.

Mechanistic Workflow

The reaction proceeds via oxidative desulfinylation. An oxidant (typically TBHP) generates a sulfonyl radical, which extrudes

to yield the active carbon-centered radical.

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Figure 1: Mechanism of oxidative desulfinylation for C-H functionalization.

Standard Experimental Protocol

Note: This is a generalized procedure based on Baran Lab methodologies.

- Setup: To a vial equipped with a stir bar, add the Heterocycle Substrate (1.0 equiv) and **Sodium 3-methylquinoline-8-sulfinate** (2.0–3.0 equiv).
- Solvent System: Add solvent mixture (typically DMSO:H2O or DCM:H2O in a 3:1 ratio). The biphasic nature helps solubilize the inorganic salt and organic substrate.
- Acid Additive: Add TFA (Trifluoroacetic acid, 1.0 equiv) if the substrate is basic (e.g., pyridines) to protonate the ring, increasing electrophilicity.
- Initiation: Add TBHP (tert-Butyl hydroperoxide, 70% aq., 3.0–5.0 equiv) dropwise at 0°C or Room Temperature.
- Reaction: Stir vigorously at room temperature or mild heat (40–50°C) for 12–24 hours. Monitor by LC-MS.[4][5]
- Workup: Quench with saturated

  (aq). Extract with DCM or EtOAc. Dry over

  and purify via column chromatography.

Exposure Controls & Personal Protection

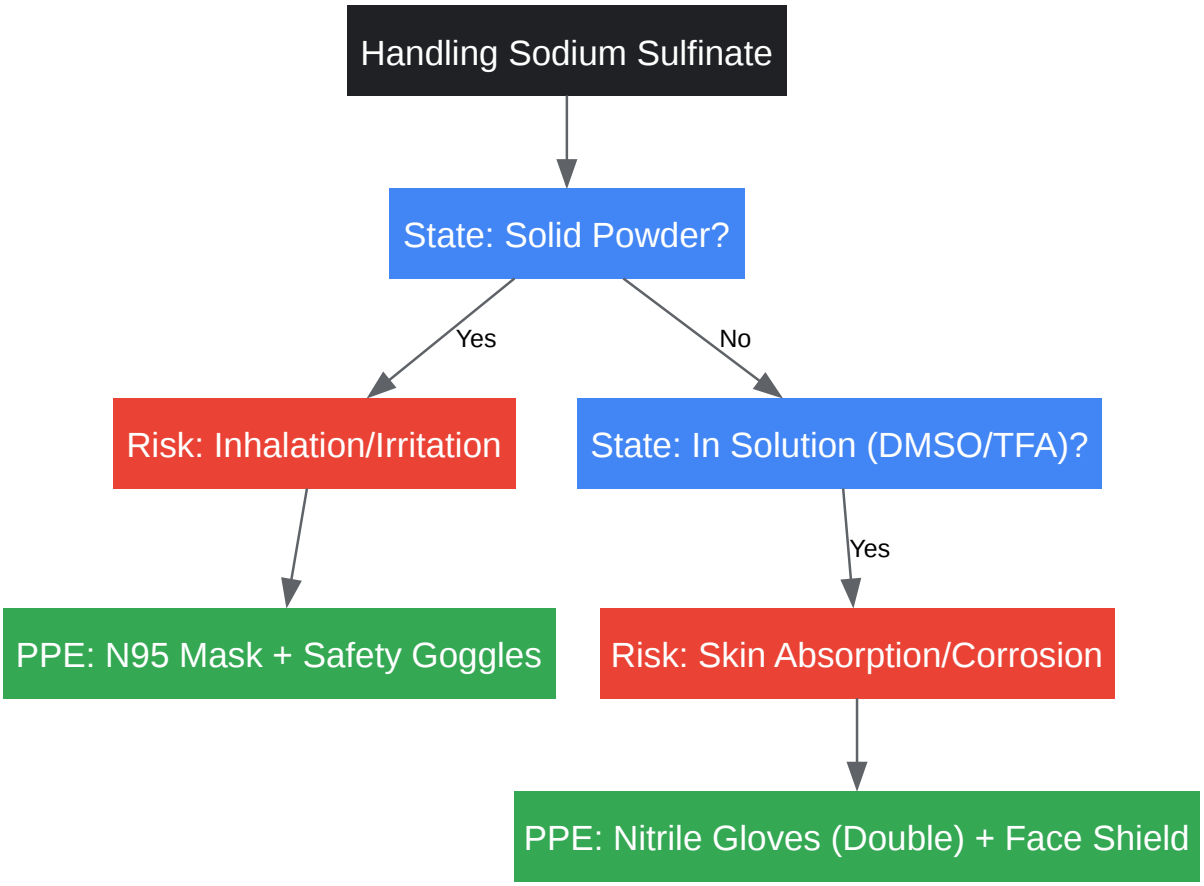
Engineering Controls

- Fume Hood: All handling involving solid transfer or reaction setup must occur within a certified chemical fume hood to capture dust and

  off-gassing during reaction.

- Ventilation: Ensure 10-15 air changes per hour in the laboratory space.

PPE Decision Tree



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Figure 2: PPE selection logic based on physical state and handling context.

Toxicological & Ecological Information

Toxicological Data

- Acute Toxicity: No experimental

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is available specifically for this salt. Data is read-across from quinoline (

) and general sodium sulfinates. Treat as Harmful (Category 4).

- Carcinogenicity: Quinolines are known mutagens.[3] While the 3-methyl and 8-sulfinate substitutions may alter metabolic activation, this compound should be handled as a suspected mutagen.

Ecological Impact

- Ecotoxicity: Do not allow product to reach ground water, water course, or sewage system. Sulfinates can deplete dissolved oxygen in water bodies due to chemical oxygen demand (COD) during oxidation.

References

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